

1,2,3,6-Tetrahydrophthalic anhydride molecular weight and formula

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Compound of Interest		
Compound Name:	1,2,3,6-Tetrahydrophthalic anhydride	
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An In-depth Technical Guide to **1,2,3,6-Tetrahydrophthalic Anhydride**: Molecular Weight and Formula

This technical guide provides essential information regarding the molecular weight and chemical formula of **1,2,3,6-Tetrahydrophthalic anhydride**, a significant compound in various industrial and research applications. This document is intended for researchers, scientists, and professionals in drug development and chemical synthesis.

Introduction

1,2,3,6-Tetrahydrophthalic anhydride is a cyclic dicarboxylic anhydride.[1][2][3] It serves as a crucial intermediate in the synthesis of a variety of organic compounds, including light-colored alkyds, polyesters, plasticizers, and pesticides.[1] The compound is typically a white, flaky solid and is also known by several synonyms, including cis-4-Cyclohexene-1,2-dicarboxylic anhydride.[1][4] Its reactivity, particularly in forming polyesters and as a hardener for epoxy resins, makes it a versatile chemical intermediate.[5]

Core Molecular Data

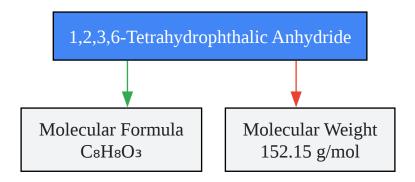
The fundamental molecular properties of **1,2,3,6-Tetrahydrophthalic anhydride** are summarized in the table below. This data is critical for stoichiometric calculations in chemical reactions and for the characterization of the compound.



Property	Value
Molecular Formula	C ₈ H ₈ O ₃ [2][3][4][5][6]
Molecular Weight	152.15 g/mol [2][4]
Exact Mass	152.1473 g/mol [6]

Molecular Structure and Properties Relationship

The chemical formula and molecular weight of **1,2,3,6-Tetrahydrophthalic anhydride** are directly derived from its atomic composition and structure. The relationship between these core properties is visualized in the diagram below.



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Caption: Relationship between **1,2,3,6-Tetrahydrophthalic Anhydride** and its key molecular properties.

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